

Application Notes and Protocols for the Activation of Boc-NH-PEG2-CH₂COOH

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Compound of Interest

Compound Name: BocNH-PEG2-CH₂COONHS

CAS No.: 1356229-07-6

Cat. No.: B15548237

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Boc-NH-PEG2-CH₂COOH is a heterobifunctional linker commonly utilized in bioconjugation, drug delivery, and the development of novel therapeutics such as antibody-drug conjugates (ADCs) and proteolysis-targeting chimeras (PROTACs).[1][2] Its structure comprises a Boc-protected amine, a flexible di-ethylene glycol (PEG2) spacer, and a terminal carboxylic acid. The PEG spacer enhances solubility and reduces immunogenicity, while the terminal functional groups allow for sequential and controlled conjugation to two different molecules.[3]

This document provides detailed application notes and protocols for the activation of the carboxylic acid moiety of Boc-NH-PEG2-CH₂COOH, preparing it for conjugation to primary amine-containing molecules.

Principle of Carboxylic Acid Activation

The most common and efficient method for activating the carboxylic acid of Boc-NH-PEG2-CH₂COOH for reaction with primary amines is through the use of a carbodiimide, such as 1-

Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC), in conjunction with N-hydroxysuccinimide (NHS) or its water-soluble analog, Sulfo-NHS.[\[4\]](#)

The activation process proceeds in two steps:

- Formation of an O-acylisourea intermediate: The carboxylic acid reacts with EDC to form a highly reactive but unstable O-acylisourea intermediate.
- Conversion to a stable NHS ester: This intermediate readily reacts with NHS to form a more stable and amine-reactive NHS ester. This ester can then efficiently react with a primary amine to form a stable amide bond, releasing NHS as a byproduct.[\[4\]](#)

Using NHS in a two-step process increases the efficiency of the conjugation and allows for better control over the reaction, particularly in aqueous solutions where the O-acylisourea intermediate is prone to hydrolysis.[\[4\]](#)

Quantitative Data: Recommended Reagent Stoichiometry

The optimal molar ratios of EDC and NHS to the carboxylic acid can vary depending on the specific reaction conditions and the amine-containing substrate. The following table provides recommended starting concentrations for optimizing the activation and conjugation reactions. It is always recommended to perform small-scale optimization experiments to determine the ideal conditions for your specific application.

Component	Molar Ratio (to Boc-NH-PEG2-CH ₂ COOH)	Purpose	Notes
Boc-NH-PEG2-CH ₂ COOH	1	Starting Material	
EDC	1.5 - 2.0	Carboxylic Acid Activator	A slight excess is used to drive the reaction.
NHS/Sulfo-NHS	1.5 - 2.0	Stabilizes the activated intermediate	Used in equimolar amounts or slight excess to EDC.
Amine-containing molecule	1.0 - 1.5	Conjugation Partner	A slight excess may be used to ensure complete consumption of the activated linker.

Experimental Protocols

Two detailed protocols are provided below: one for activation in an aqueous environment, suitable for bioconjugation to proteins, and one for activation in an organic solvent, suitable for conjugation to small molecules.

Protocol 1: Aqueous Activation and Conjugation to a Protein

This protocol is designed for the conjugation of Boc-NH-PEG2-CH₂COOH to a protein or other biomolecule with available primary amines in an aqueous buffer.

Materials:

- Boc-NH-PEG2-CH₂COOH
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- Sulfo-NHS (N-hydroxysulfosuccinimide)

- Activation Buffer: 0.1 M MES (2-(N-morpholino)ethanesulfonic acid), pH 4.7-6.0
- Coupling Buffer: 1X PBS (Phosphate-Buffered Saline), pH 7.2-8.0
- Amine-containing protein (dissolved in Coupling Buffer)
- Quenching Buffer: 1 M Tris-HCl, pH 8.0 or 1 M hydroxylamine, pH 8.5
- Desalting column

Procedure:

- Reagent Preparation:
 - Allow all reagents to come to room temperature before opening.
 - Prepare a stock solution of Boc-NH-PEG2-CH₂COOH in DMSO or the Activation Buffer.
 - Prepare fresh solutions of EDC and Sulfo-NHS in the Activation Buffer immediately before use.
- Activation of Boc-NH-PEG2-CH₂COOH:
 - In a microcentrifuge tube, dissolve Boc-NH-PEG2-CH₂COOH in the Activation Buffer.
 - Add the Sulfo-NHS solution to the Boc-NH-PEG2-CH₂COOH solution and mix well.
 - Add the EDC solution to the mixture. The recommended molar ratio is typically 1:1.5:1.5 (Carboxylic Acid:EDC:Sulfo-NHS).
 - Incubate the reaction for 15-30 minutes at room temperature.
- Conjugation to the Protein:
 - Immediately add the activated Boc-NH-PEG2-CH₂COOH solution to your protein solution in the Coupling Buffer. The pH of the reaction mixture should be between 7.2 and 8.0 for efficient coupling to primary amines.

- Allow the reaction to proceed for 1-2 hours at room temperature or overnight at 4°C with gentle mixing.
- Quenching the Reaction:
 - Add the Quenching Buffer to the reaction mixture to a final concentration of 10-50 mM to quench any unreacted NHS ester.
 - Incubate for 15 minutes at room temperature.
- Purification:
 - Remove excess reagents and byproducts by passing the reaction mixture through a desalting column equilibrated with your desired storage buffer (e.g., PBS).

Protocol 2: Organic Solvent Activation and Conjugation to a Small Molecule

This protocol is suitable for the conjugation of Boc-NH-PEG2-CH₂COOH to a primary amine-containing small molecule in an anhydrous organic solvent.

Materials:

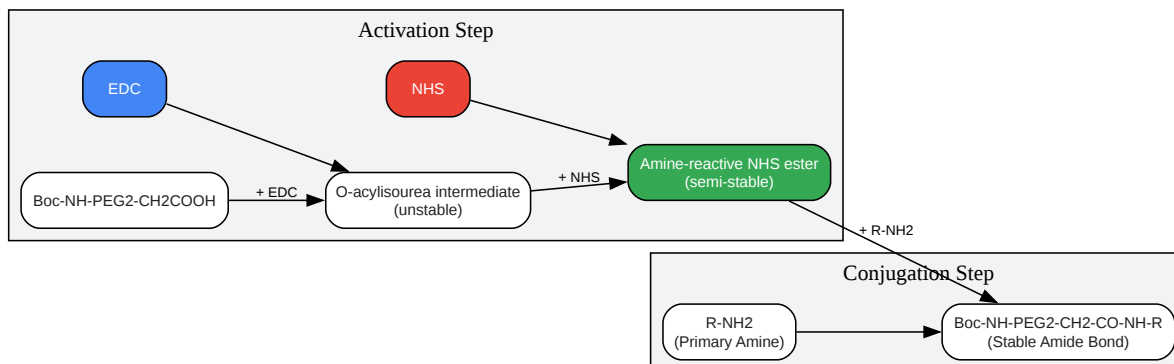
- Boc-NH-PEG2-CH₂COOH
- EDC
- NHS
- Anhydrous DMF (Dimethylformamide) or DCM (Dichloromethane)
- Amine-containing small molecule
- Tertiary amine base (e.g., DIPEA - Diisopropylethylamine or TEA - Triethylamine)
- Reverse-phase HPLC for purification

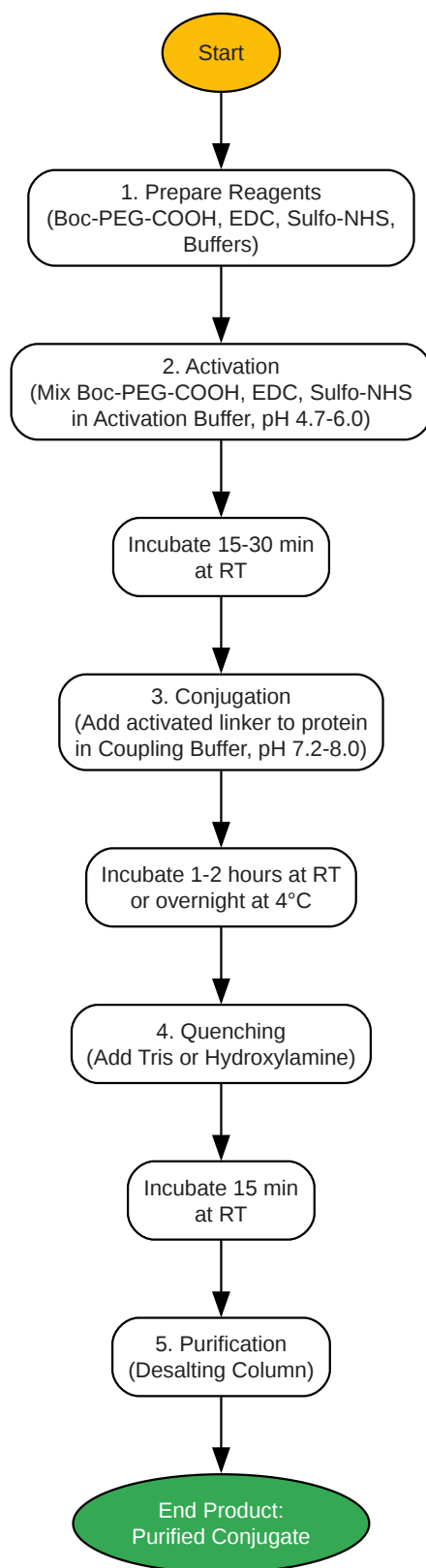
Procedure:

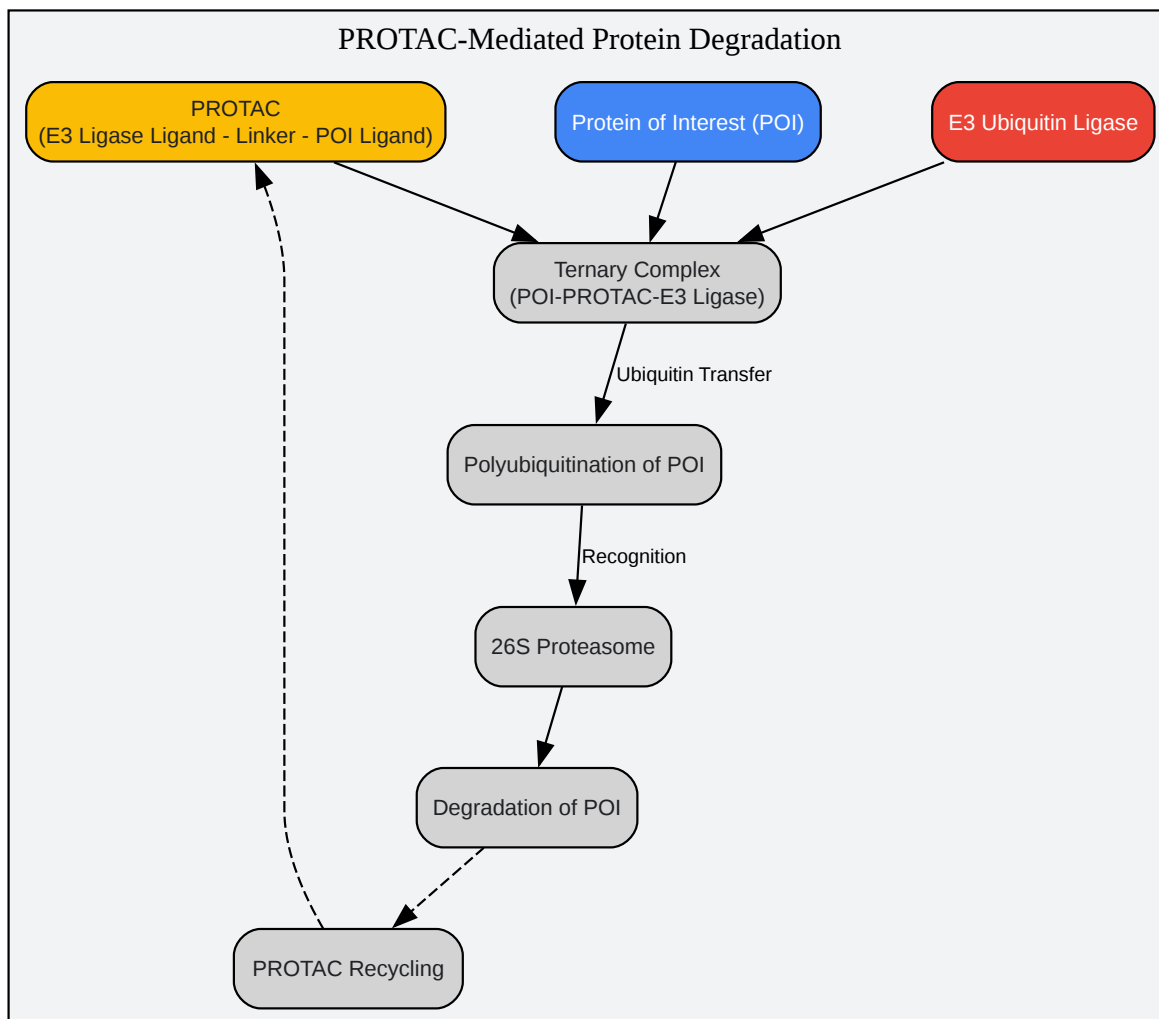
- Reagent Preparation:
 - Ensure all glassware is dried and reactions are performed under an inert atmosphere (e.g., nitrogen or argon).
 - Use anhydrous solvents.
- Activation of Boc-NH-PEG2-CH₂COOH:
 - Dissolve Boc-NH-PEG2-CH₂COOH in anhydrous DMF or DCM.
 - Add NHS (typically 1.5-2.0 equivalents) to the solution.
 - Add EDC (typically 1.5-2.0 equivalents) to the solution.
 - Stir the reaction mixture at room temperature for 30-60 minutes.
- Conjugation to the Small Molecule:
 - In a separate flask, dissolve the amine-containing small molecule (typically 1.0-1.2 equivalents) in anhydrous DMF or DCM.
 - Add the activated Boc-NH-PEG2-CH₂COOH solution to the small molecule solution.
 - Add a tertiary amine base such as DIPEA or TEA (typically 2-3 equivalents) to the reaction mixture.
 - Stir the reaction at room temperature for 2-16 hours. Monitor the reaction progress by a suitable method such as TLC or LC-MS.
- Work-up and Purification:
 - Once the reaction is complete, the solvent can be removed under reduced pressure.
 - The crude product can then be purified by a suitable method, such as reverse-phase HPLC, to isolate the desired conjugate.

Visualizations

Mechanism of EDC/NHS Activation of Carboxylic Acid







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